

# Proper Disposal Procedures for Strontium-86

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## Compound of Interest

Compound Name: Strontium-86

Cat. No.: B083252

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This guide provides essential safety and logistical information for the proper handling and disposal of materials containing **Strontium-86**. The procedures outlined are intended for researchers, scientists, and drug development professionals.

Crucial Clarification: **Strontium-86** is a Stable Isotope

It is essential to understand that **Strontium-86** ( $^{86}\text{Sr}$ ) is one of the four stable, naturally occurring isotopes of strontium and is not radioactive.[1] Therefore, its disposal is governed by the chemical properties of the compound it is in, not by regulations for radioactive waste.[2] Procedures for radioactive strontium isotopes, such as Sr-85, Sr-89, or Sr-90, are distinct and significantly more stringent due to radiological hazards.[2][3]

Disposal of **Strontium-86** compounds should follow standard laboratory protocols for non-radioactive chemical waste, taking into account any other hazardous materials present in the waste stream.

## Immediate Safety and Handling

Before disposal, proper handling during use is critical to ensure safety. The primary hazards associated with strontium compounds are chemical, not radiological. For instance, strontium standard solutions may be corrosive due to the presence of acids like hydrochloric acid.[4][5]

General Handling Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[5][6]

- Ventilation: Use in a well-ventilated area to avoid inhalation of any dusts or aerosols.[7]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[4][7] In case of contact, rinse the affected area immediately and thoroughly with water.[5]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials.[7][8]

#### In Case of a Spill:

- Ensure adequate ventilation and wear appropriate PPE.[6]
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite).[4]
- For solid spills, sweep up carefully to avoid creating dust.[6]
- Collect the spilled material into a suitable, closed container for disposal.[4][6]
- Clean the affected area thoroughly.

## Step-by-Step Disposal Protocol for Strontium-86 Compounds

The disposal plan for **Strontium-86** waste depends on its chemical form and whether it is mixed with other hazardous materials.

### Step 1: Waste Characterization

- Identify the Chemical Form: Determine the exact strontium compound in the waste (e.g., Strontium Carbonate, Strontium Chloride).
- Identify All Components: List all other substances in the waste stream, including solvents, acids, or other metals.
- Consult the Safety Data Sheet (SDS): The SDS for the specific strontium product is the primary source of information for handling and disposal.[4][7][9] It will detail the specific chemical hazards.

### Step 2: Waste Segregation

- **Do Not Mix Waste Streams:** Keep waste containing **Strontium-86** separate from other chemical wastes unless explicitly permitted by your institution's waste management plan.<sup>[8]</sup>
- **Separate from Radioactive Waste:** Under no circumstances should non-radioactive **Strontium-86** waste be mixed with radioactive waste. This can create "mixed waste," which is significantly more complex and costly to dispose of.<sup>[2]</sup>

### Step 3: Containerization and Labeling

- **Use Appropriate Containers:** Use chemically compatible and leak-proof containers. For example, corrosive solutions should be stored in corrosion-resistant containers.<sup>[4][5]</sup>
- **Label Clearly:** Label the waste container with "Hazardous Waste" and list all chemical constituents, including "**Strontium-86** [Compound Name]" and their approximate concentrations.

### Step 4: Storage and Collection

- **Store Safely:** Store the sealed waste container in a designated satellite accumulation area.
- **Arrange for Disposal:** Contact your institution's Environmental Health & Safety (EHS) department to arrange for the collection and disposal of the chemical waste. Follow their specific procedures and documentation requirements.

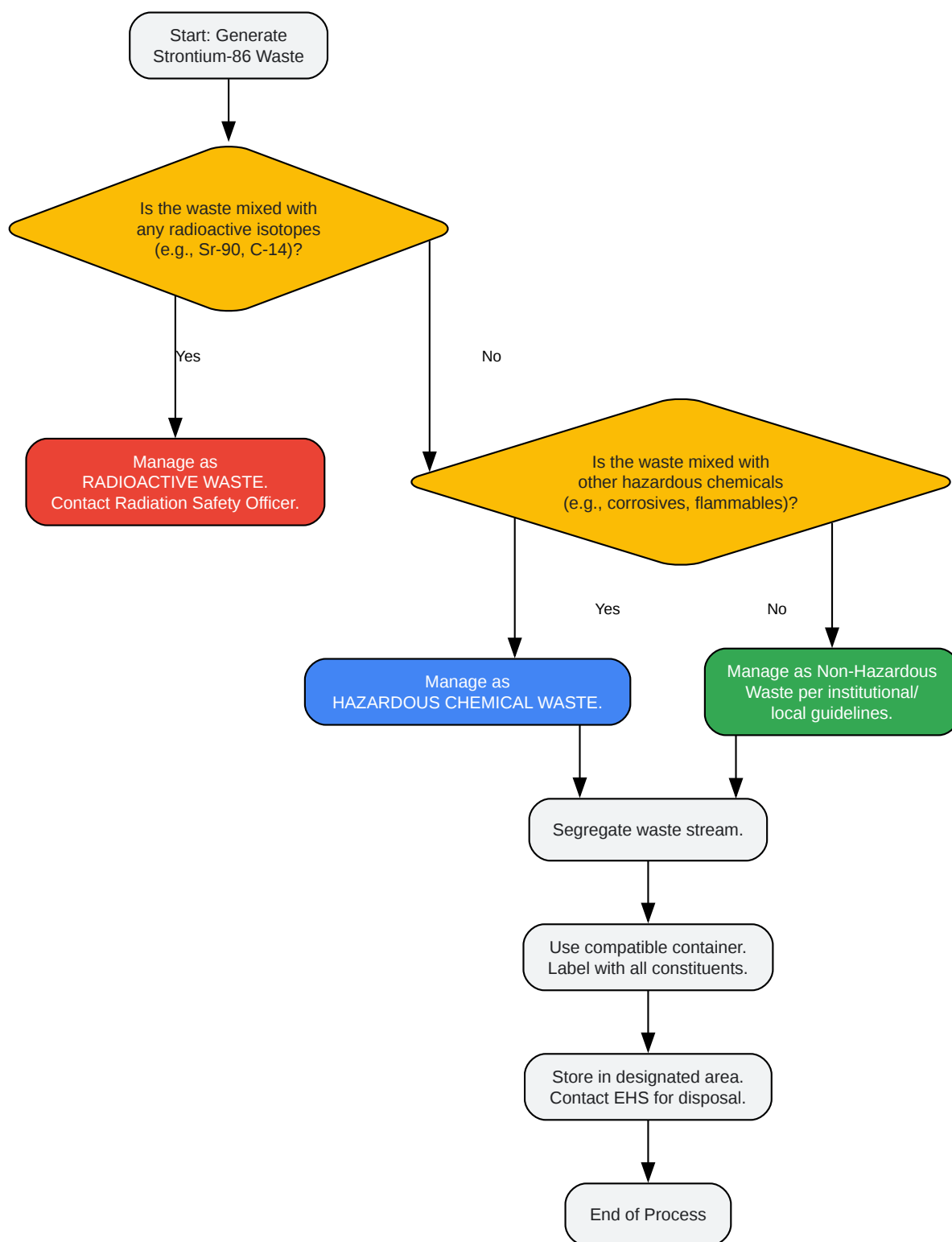
## Data Presentation

The following table summarizes key identifying and safety information for a common, stable strontium compound.

Property	Information
Substance	Strontium-86 Carbonate ( $^{86}\text{SrCO}_3$ )
CAS Number	1633-05-2 (for general Strontium Carbonate)
Isotopic Nature	Stable, Non-Radioactive
Primary Hazard Class	Generally not classified as hazardous under GHS, but may cause irritation upon contact.[7]
Personal Protective Gear	Safety glasses, gloves, lab coat.[5]
In case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
In case of Skin Contact	Wash with plenty of soap and water.[5]
Disposal Method	As non-hazardous or hazardous chemical waste, in accordance with federal, state, and local regulations.[2][8]

## Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of waste containing **Strontium-86**.



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Caption: Decision workflow for the disposal of **Strontium-86** containing materials.

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